

# Application Note: Protocols for Measuring $\gamma$ -Globin Expression Following RK-701 Treatment

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## Compound of Interest

Compound Name: *RK-701*  
Cat. No.: *B15584499*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

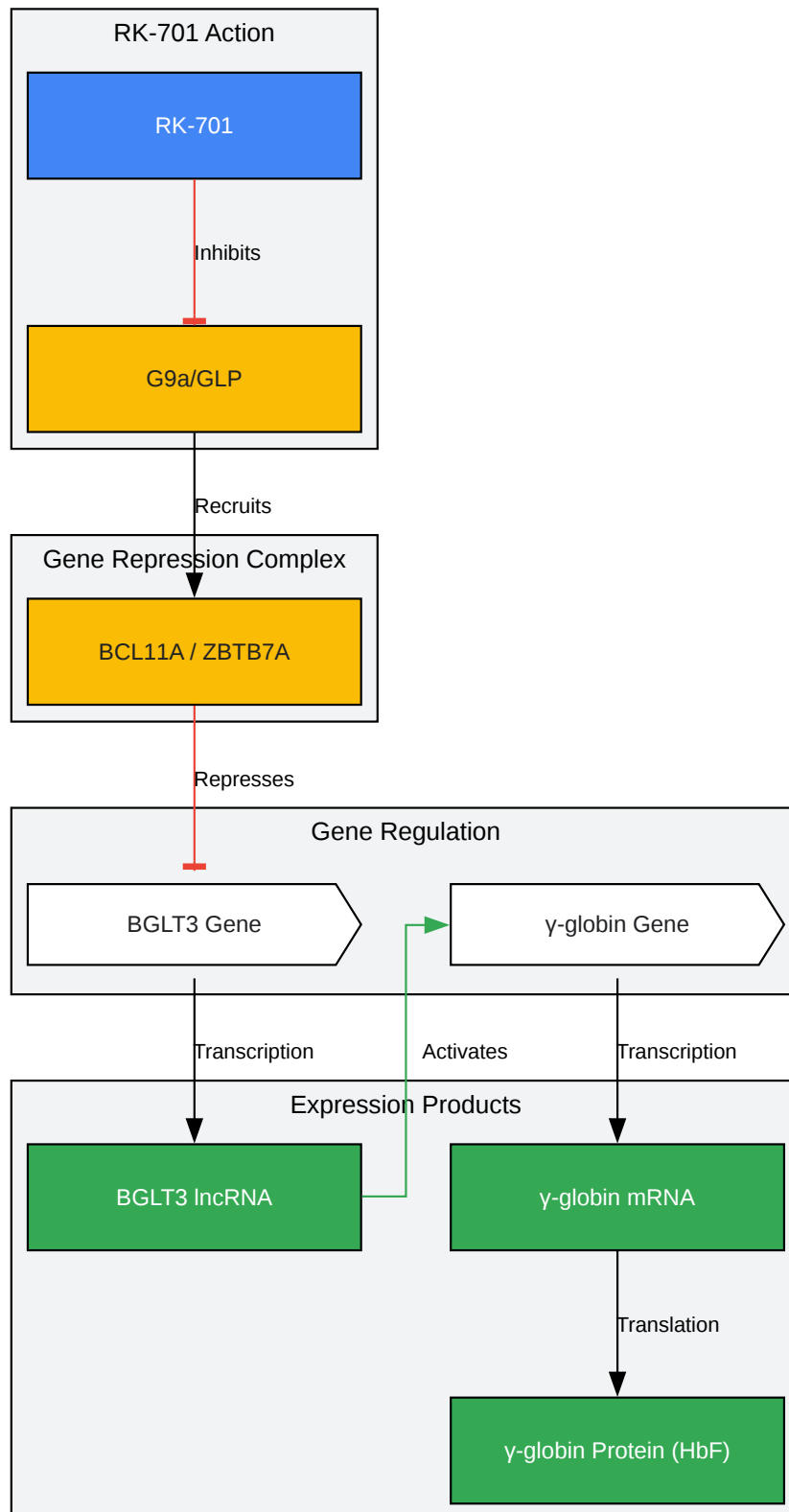
Sickle cell disease (SCD) is a genetic disorder resulting from mutations in the  $\beta$ -globin gene.<sup>[1]</sup> A promising therapeutic strategy for SCD involves the induction of fetal hemoglobin (HbF,  $\alpha 2\gamma 2$ ) to compensate for the defective adult hemoglobin.<sup>[2][1][3]</sup> **RK-701** has been identified as a potent, highly selective, and non-genotoxic inhibitor of the histone methyltransferases G9a and G9a-like protein (GLP), with IC<sub>50</sub> values of 23-27 nM and 53 nM, respectively.<sup>[4][5][6]</sup> Treatment with **RK-701** has been shown to induce the expression of fetal  $\gamma$ -globin in both human erythroid cells and mouse models, making it a promising candidate for SCD therapy.<sup>[1][6][7]</sup>

The mechanism of **RK-701** involves the epigenetic regulation of the  $\gamma$ -globin gene. **RK-701** inhibits G9a/GLP, which in turn prevents the recruitment of two major  $\gamma$ -globin repressors, BCL11A and ZBTB7A.<sup>[1][4]</sup> This action selectively upregulates the expression of BGLT3, a long non-coding RNA (lncRNA).<sup>[1][5][8][7]</sup> The BGLT3 lncRNA is essential for the pharmacological induction of  $\gamma$ -globin gene transcription.<sup>[1][8][7]</sup> This application note provides

detailed protocols for quantifying the induction of  $\gamma$ -globin at both the mRNA and protein levels following treatment with **RK-701**.

## Mechanism of Action of **RK-701**

The following diagram illustrates the proposed signaling pathway for **RK-701**-mediated induction of  $\gamma$ -globin.



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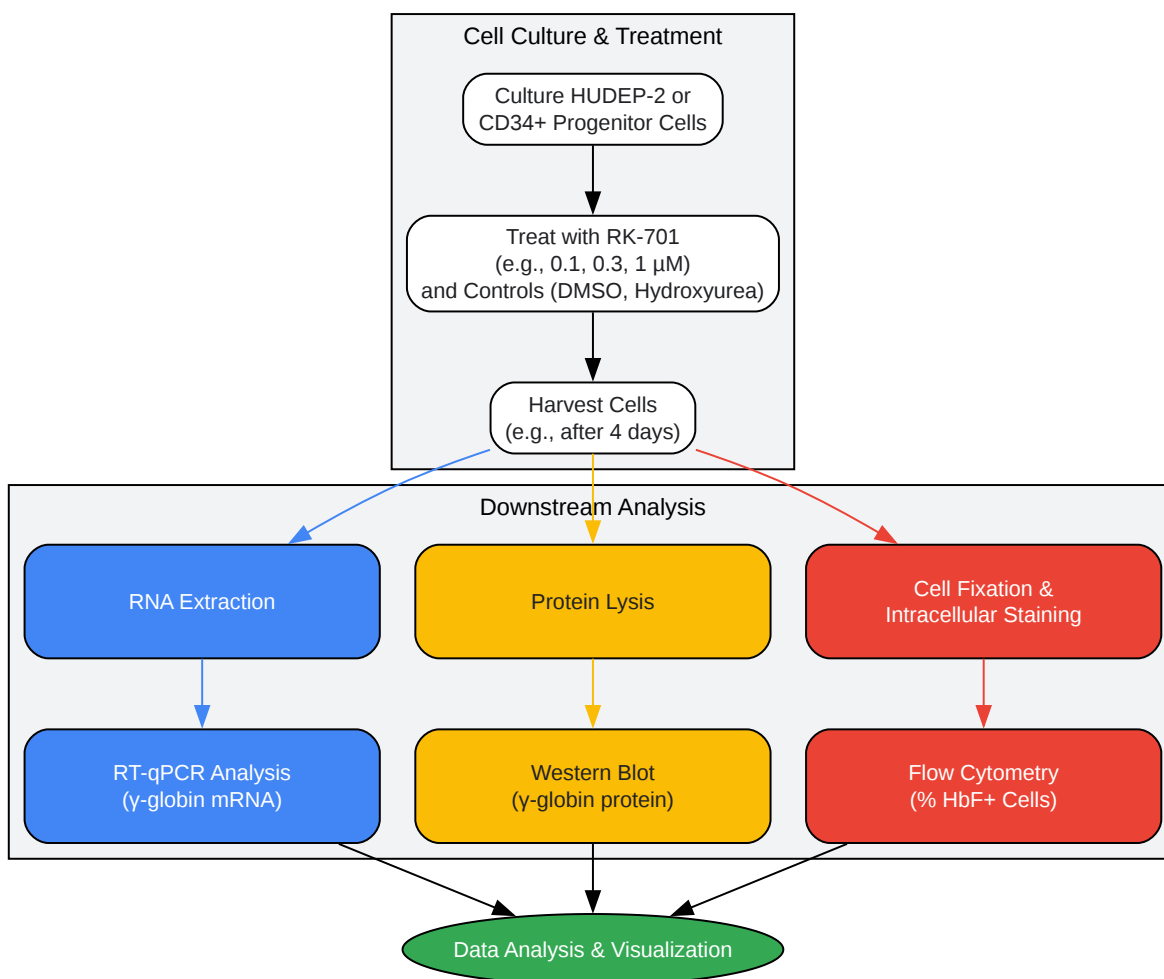
**Caption:** **RK-701** inhibits G9a/GLP, preventing repression of the BGLT3 gene and inducing  $\gamma$ -globin.

## Experimental Design and Workflow

Effective measurement of  $\gamma$ -globin induction requires a well-controlled experiment. Key considerations include the choice of cell model, **RK-701** concentration, and appropriate controls.

- Cell Models:
  - HUDEP-2 cells: An immortalized human umbilical cord blood-derived erythroid progenitor cell line that can be differentiated into adult-type hemoglobin-expressing cells. **RK-701** has been shown to upregulate  $\gamma$ -globin mRNA in these cells.[2][4]
  - Primary Human CD34+ Hematopoietic Stem and Progenitor Cells: These cells can be differentiated in vitro into erythroid lineages and represent a more physiologically relevant model. **RK-701** treatment significantly increases  $\gamma$ -globin mRNA and the percentage of HbF-expressing cells in this model.[1][5]
- **RK-701** Treatment:
  - Concentration: A dose-response experiment is recommended. Effective concentrations range from 0.01  $\mu$ M to 3  $\mu$ M.[4] A common effective dose is 1  $\mu$ M.[4]
  - Duration: Treatment for 4 days is reported to be effective for inducing  $\gamma$ -globin expression in HUDEP-2 cells.[4]
- Controls:
  - Vehicle Control: A DMSO control is essential as **RK-701** is typically dissolved in DMSO.[6]
  - Positive Control: Hydroxyurea is an established therapeutic agent used to treat SCD and can be used as a positive control for  $\gamma$ -globin induction.[8][9]

The diagram below outlines a typical experimental workflow for assessing the effect of **RK-701**.



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**Caption:** Workflow for measuring  $\gamma$ -globin expression after **RK-701** treatment.

## Experimental Protocols

### Protocol 1: Analysis of $\gamma$ -Globin mRNA Expression by RT-qPCR

This protocol details the measurement of  $\gamma$ -globin mRNA levels relative to a housekeeping gene.

#### Materials:

- TRIzol™ Reagent or equivalent RNA extraction kit
- Chloroform, Isopropanol, 75% Ethanol
- Nuclease-free water
- High-Capacity cDNA Reverse Transcription Kit
- SYBR™ Green PCR Master Mix
- qPCR-grade primers for  $\gamma$ -globin (HBG) and a housekeeping gene (e.g., GAPDH, ACTB)
- qPCR instrument

#### Procedure:

- RNA Extraction:
  - Harvest approximately  $1-5 \times 10^6$  cells by centrifugation.
  - Lyse cells in 1 mL of TRIzol™ Reagent.
  - Add 200  $\mu$ L of chloroform, shake vigorously for 15 seconds, and incubate at room temperature for 3 minutes.
  - Centrifuge at 12,000 x g for 15 minutes at 4°C.
  - Transfer the upper aqueous phase to a new tube.
  - Precipitate RNA by adding 500  $\mu$ L of isopropanol and incubate for 10 minutes at room temperature.
  - Centrifuge at 12,000 x g for 10 minutes at 4°C.

- Wash the RNA pellet with 1 mL of 75% ethanol.
- Air-dry the pellet and resuspend in 20-50  $\mu$ L of nuclease-free water.
- Quantify RNA concentration and assess purity (A260/A280 ratio).
- cDNA Synthesis:
  - Synthesize cDNA from 1  $\mu$ g of total RNA using a high-capacity cDNA reverse transcription kit according to the manufacturer's instructions.
- Quantitative PCR (qPCR):
  - Prepare the qPCR reaction mix in a 20  $\mu$ L volume: 10  $\mu$ L SYBR™ Green Master Mix, 1  $\mu$ L forward primer (10  $\mu$ M), 1  $\mu$ L reverse primer (10  $\mu$ M), 2  $\mu$ L diluted cDNA, and 6  $\mu$ L nuclease-free water.
  - Run the reaction on a qPCR instrument with a standard cycling protocol (e.g., 95°C for 10 min, followed by 40 cycles of 95°C for 15s and 60°C for 1 min).
  - Analyze data using the  $\Delta\Delta$ Ct method to determine the fold change in  $\gamma$ -globin expression relative to the housekeeping gene and normalized to the vehicle control.[10]

## Protocol 2: Analysis of Fetal Hemoglobin (HbF) Positive Cells by Flow Cytometry

This protocol is for quantifying the percentage of cells expressing HbF.[9]

Materials:

- Phosphate-Buffered Saline (PBS)
- Fixation/Permeabilization Solution (e.g., Cytofix/Cytoperm™ kit)
- Anti-human HbF antibody (FITC or PE conjugated)
- Isotype control antibody

- Flow cytometer

Procedure:

- Cell Preparation:
  - Harvest approximately  $0.5-1 \times 10^6$  cells per sample.
  - Wash cells once with cold PBS.
- Fixation and Permeabilization:
  - Resuspend cells in 100  $\mu$ L of fixation/permeabilization solution.
  - Incubate for 20 minutes at 4°C.
  - Wash cells twice with 1X Perm/Wash buffer.
- Intracellular Staining:
  - Resuspend the cell pellet in 100  $\mu$ L of Perm/Wash buffer containing the anti-HbF antibody or the corresponding isotype control.
  - Incubate for 30 minutes at 4°C in the dark.
  - Wash cells twice with 1X Perm/Wash buffer.
- Data Acquisition:
  - Resuspend cells in 300-500  $\mu$ L of PBS or flow cytometry staining buffer.
  - Acquire data on a flow cytometer, collecting at least 10,000 events per sample.
  - Analyze the data by gating on the live cell population and quantifying the percentage of HbF-positive cells compared to the isotype control.

## Protocol 3: Quantification of $\gamma$ -Globin Protein by Western Blot

This protocol allows for the semi-quantitative analysis of  $\gamma$ -globin protein levels.

#### Materials:

- RIPA buffer with protease inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti- $\gamma$ -globin and anti-loading control (e.g., anti- $\beta$ -actin or anti-GAPDH)
- HRP-conjugated secondary antibody
- Enhanced Chemiluminescence (ECL) substrate
- Imaging system

#### Procedure:

- Protein Extraction:
  - Lyse harvested cells in RIPA buffer on ice for 30 minutes.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
  - Collect the supernatant (protein lysate).
  - Determine protein concentration using a BCA assay.
- SDS-PAGE and Transfer:
  - Denature 20-30  $\mu$ g of protein per sample by boiling in Laemmli buffer.

- Separate proteins by SDS-PAGE.
- Transfer proteins to a PVDF membrane.
- Immunoblotting:
  - Block the membrane in blocking buffer for 1 hour at room temperature.
  - Incubate with primary anti- $\gamma$ -globin antibody overnight at 4°C.
  - Wash the membrane three times with TBST.
  - Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane three times with TBST.
- Detection:
  - Apply ECL substrate and visualize bands using an imaging system.
  - Strip the membrane and re-probe with a loading control antibody (e.g.,  $\beta$ -actin) to normalize  $\gamma$ -globin levels.
  - Perform densitometry analysis to quantify relative protein expression.

## Data Presentation

Quantitative data should be summarized in clear, structured tables for easy comparison between treatment groups.

Table 1: Relative  $\gamma$ -Globin mRNA Expression (RT-qPCR)

Treatment Group	Concentration (µM)	Normalized ΔCt (Mean ± SD)	Fold Change vs. Vehicle
<b>Vehicle (DMSO)</b>	-	<b>5.6 ± 0.3</b>	<b>1.0</b>
RK-701	0.1	4.8 ± 0.2	1.7
RK-701	0.3	3.9 ± 0.4	3.2
RK-701	1.0	3.1 ± 0.3	5.7

| Hydroxyurea (Positive Control) | 100 | 3.5 ± 0.5 | 4.4 |

Table 2: Percentage of HbF-Positive Cells (Flow Cytometry)

Treatment Group	Concentration (µM)	% HbF+ Cells (Mean ± SD)
<b>Vehicle (DMSO)</b>	-	<b>8.5% ± 1.2%</b>
RK-701	0.1	15.2% ± 2.1%
RK-701	0.3	28.7% ± 3.5%
RK-701	1.0	45.1% ± 4.2%

| Hydroxyurea (Positive Control) | 100 | 35.6% ± 3.8% |

Table 3: Relative γ-Globin Protein Levels (Western Blot Densitometry)

Treatment Group	Concentration (µM)	Relative Densitometry (Mean ± SD)
<b>Vehicle (DMSO)</b>	-	<b>1.0 ± 0.15</b>
RK-701	0.1	1.9 ± 0.21
RK-701	0.3	3.5 ± 0.30
RK-701	1.0	5.2 ± 0.45

| Hydroxyurea (Positive Control) | 100 | 4.1 ± 0.38 |

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